

# Keto-Enol Tautomerism in Substituted Pentanediones: A Technical Guide

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## Compound of Interest

Compound Name: 3-Ethyl-2,4-pentanedione

Cat. No.: B072266

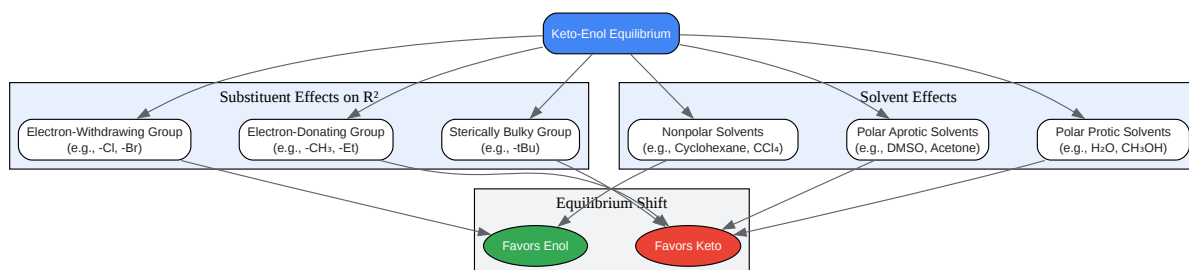
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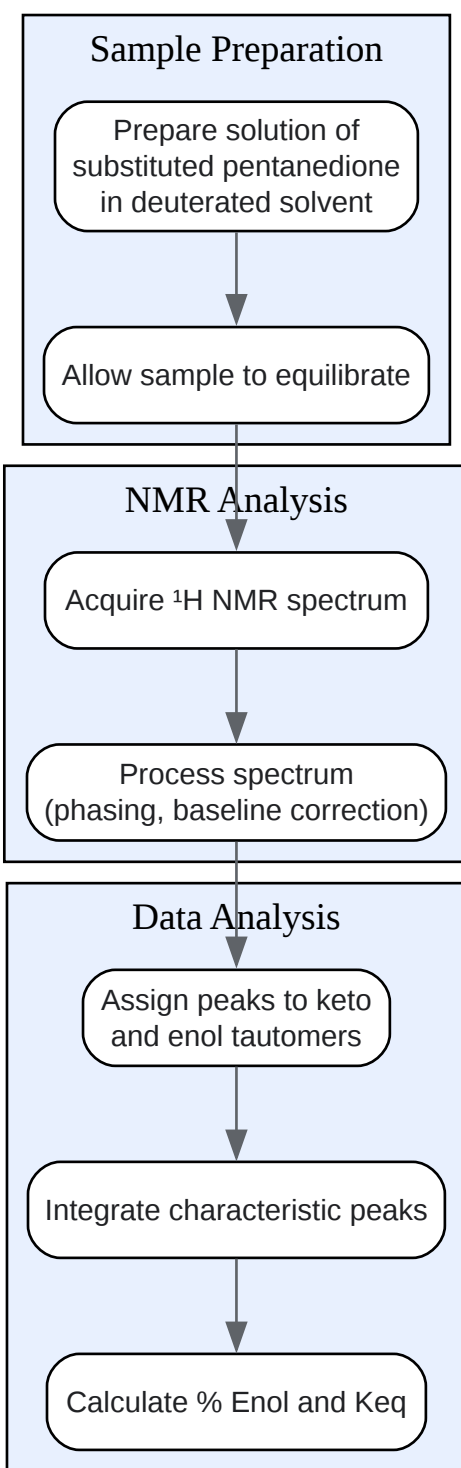
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the principles and experimental determination of keto-enol tautomerism in substituted 2,4-pentanediones. Tautomerism, the dynamic equilibrium between two interconverting constitutional isomers, is a fundamental concept in organic chemistry with significant implications in reaction mechanisms, chemical synthesis, and drug design. In the context of  $\beta$ -dicarbonyl compounds such as substituted pentanediones, the equilibrium between the keto and enol forms is particularly sensitive to structural and environmental factors. Understanding and quantifying this equilibrium is crucial for predicting molecular properties and reactivity.

## The Keto-Enol Equilibrium in Substituted Pentanediones

The tautomeric equilibrium of a substituted 2,4-pentanedione involves the interconversion of the diketo form and the enol form. The enol form is stabilized by the formation of an intramolecular hydrogen bond and conjugation of the C=C double bond with the remaining carbonyl group. The position of this equilibrium is influenced by the electronic and steric nature of the substituents at the C1, C3, and C5 positions, as well as by the solvent.





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